

Introduction: A Paradigm Shift in Selective Kinase Inhibition

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Compound of Interest

Compound Name: BMS 961
CAS No.: 185629-22-5
Cat. No.: B1143288

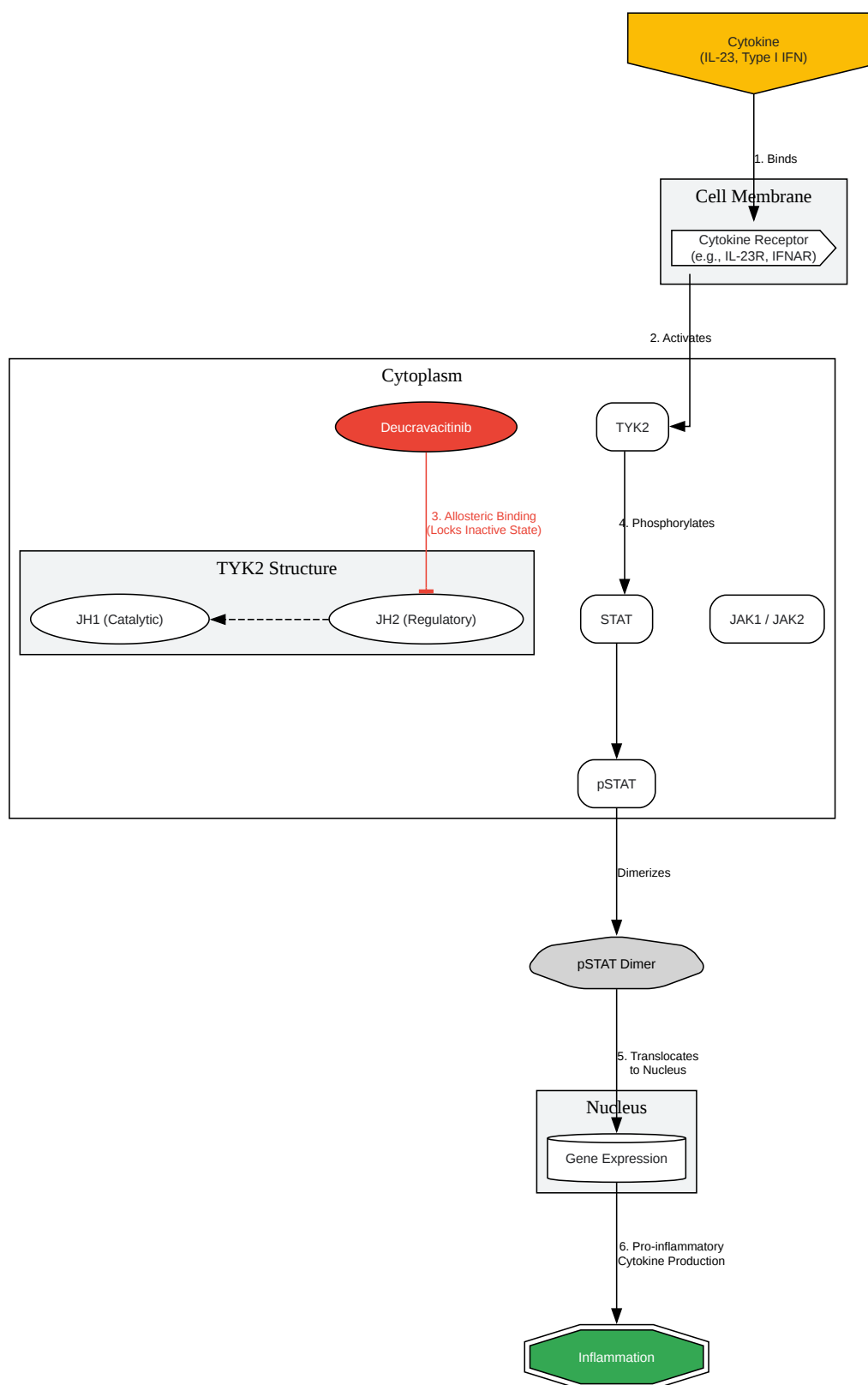
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Deucravacitinib, formerly known as BMS-986165 and marketed as Sotyktu™, represents a landmark achievement in the field of kinase inhibition for immune-mediated diseases.[1][2][3] Approved by the U.S. Food and Drug Administration (FDA) in September 2022 for the treatment of moderate-to-severe plaque psoriasis, it is the first-in-class, oral, selective, allosteric inhibitor of Tyrosine Kinase 2 (TYK2).[1][2][3] Unlike traditional Janus kinase (JAK) inhibitors that compete with ATP at the conserved active site, Deucravacitinib employs a novel mechanism, offering unprecedented selectivity and a distinct safety profile.[4][5][6] This guide provides a comprehensive technical overview of its pharmacokinetics, pharmacodynamics, and the methodologies used to characterize its unique profile.

A Novel Mechanism of Action: Allosteric Inhibition of the TYK2 Pseudokinase Domain

The therapeutic innovation of Deucravacitinib lies in its unique mechanism of action.[7] TYK2, a member of the JAK family, is an intracellular kinase crucial for signaling pathways of key cytokines such as interleukin (IL)-12, IL-23, and Type I interferons (IFNs), which are deeply involved in the pathophysiology of psoriasis and other inflammatory conditions.[4][7][8]

Structurally, TYK2 possesses a catalytic kinase domain (JH1) and a regulatory pseudokinase domain (JH2). The JH2 domain naturally serves as an autoinhibitory regulator of the JH1 domain.^[1] Deucravacitinib selectively binds to this regulatory JH2 domain, stabilizing an inhibitory interaction between the JH2 and JH1 domains.^[2] This allosteric binding locks the entire enzyme in an inactive conformation, preventing receptor-mediated activation and the subsequent phosphorylation of Signal Transducers and Activators of Transcription (STATs).^[2] This mechanism contrasts sharply with other JAK inhibitors that target the highly conserved ATP-binding pocket within the active JH1 domain, a similarity that often leads to off-target inhibition of JAK1, JAK2, and JAK3.^[6]



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Caption: TYK2 Signaling and Deucravacitinib's Allosteric Inhibition.

Pharmacokinetics: Profile of an Orally Administered Selective Inhibitor

The pharmacokinetic (PK) profile of Deucravacitinib supports its once-daily oral dosing regimen. Studies in healthy volunteers and patients have characterized its absorption, distribution, metabolism, and excretion (ADME) properties.^[4]

Absorption and Distribution

Deucravacitinib is rapidly absorbed following oral administration, with a high oral bioavailability of approximately 99% in humans.^{[1][3]} Peak plasma concentrations (T_{max}) are typically reached within 2-3 hours.^[1] It exhibits protein binding of 82-90%.^[3]

Metabolism and Excretion

The metabolism of Deucravacitinib is primarily mediated by the cytochrome P450 enzyme CYP1A2.^[3] It is converted to an active metabolite, BMT-153261, which has a comparable pharmacological profile.^{[1][3]} The drug has an elimination half-life of approximately 8-15 hours, and a modest accumulation of 1.4 to 1.9-fold is observed after multiple doses.^[4] Excretion occurs through both feces and urine.^[3]

Summary of Human Pharmacokinetic Parameters

Parameter	Value	Reference
Bioavailability (F)	~99%	^{[1][3]}
Time to Peak (T _{max})	2–3 hours	^[1]
Steady-State C _{max}	45 ng/mL (at 6 mg dose)	^[1]
Elimination Half-Life (t _{1/2})	8–15 hours	^[4]
Protein Binding	82–90%	^[3]
Primary Metabolism	CYP1A2	^[3]
Active Metabolite	BMT-153261	^{[1][3]}
Accumulation (Multiple Dosing)	1.4–1.9 fold	^[4]

Pharmacodynamics: Selective Target Engagement and Biomarker Modulation

The pharmacodynamic (PD) effects of Deucravacitinib are a direct consequence of its selective TYK2 inhibition, leading to the suppression of key inflammatory pathways.

Unprecedented Kinase Selectivity

The allosteric binding to the unique JH2 domain confers Deucravacitinib with an exceptional selectivity profile.^[5] In vitro whole blood assays demonstrate potent inhibition of the TYK2 pathway (stimulated by IL-12) while showing significantly less activity against pathways mediated by other JAKs.^[9] This high degree of selectivity is a key differentiator from pan-JAK inhibitors and is believed to contribute to its favorable safety profile, notably the absence of a black box warning required for other JAK inhibitors.^[1]

Kinase Pathway	In Vitro Whole Blood IC50 (nM)	Reference
TYK2 (IL-12 → IFN-γ)	Potent Inhibition (Specific value proprietary)	^[9]
JAK 1/3 (IL-2 → pSTAT5)	>100-fold less potent vs TYK2	^[8]
JAK2 (TPO → pSTAT3)	>2000-fold less potent vs TYK2	^[8]

Downstream Pathway Inhibition

In clinical studies, Deucravacitinib demonstrated dose-dependent inhibition of the IL-12/IL-23 and Type I IFN pathways.^[4] In a pharmacodynamic challenge study, healthy volunteers treated with Deucravacitinib showed a dose-dependent inhibition of the expression of 53 IFN-regulated genes following an in vivo challenge with IFNα-2a.^[4]

Furthermore, in patients with psoriasis, treatment led to a significant, dose-dependent reduction in serum levels of key biomarkers associated with the IL-23/Th17 pathway.^[8] These biomarkers, which are elevated in psoriatic lesions, include:

- IL-17A and IL-17C
- IL-19 and IL-20
- Beta-defensin 2
- Peptidase inhibitor 3 (PI3)

The reduction of these biomarkers from baseline toward levels seen in healthy individuals correlates with clinical improvement in skin pathology.[8]

Clinical Efficacy and Safety Profile

The clinical development program for Deucravacitinib, including the pivotal Phase 3 POETIK PSO-1 and PSO-2 trials, established its efficacy and safety in moderate-to-severe plaque psoriasis.[2][7][10]

- **Efficacy:** The trials demonstrated the superiority of once-daily Deucravacitinib (6 mg) over both placebo and twice-daily Otezla® (apremilast).[2][10] A significantly higher proportion of patients treated with Deucravacitinib achieved the co-primary endpoints of at least a 75% reduction in Psoriasis Area and Severity Index (PASI 75) and a static Physician's Global Assessment (sPGA) score of clear or almost clear (0/1) at week 16.[7][10]
- **Safety:** The overall safety profile has been well-tolerated and consistent across clinical trials. [6][11] The most commonly reported adverse events (AEs) include nasopharyngitis, upper respiratory tract infections, headache, and diarrhea.[11] The frequency of serious AEs was low and comparable to placebo in initial studies.[4][6]

Key Experimental Protocols

Protocol: In Vitro Whole Blood Assay for TYK2

Selectivity

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC50) and assess the selectivity of a TYK2 inhibitor.

Objective: To measure the functional inhibition of the TYK2 signaling pathway relative to JAK1/3 and JAK2 pathways in a physiologically relevant matrix.

Methodology:

- **Blood Collection:** Collect fresh human whole blood from healthy donors into sodium heparin-containing tubes.
- **Compound Preparation:** Prepare a serial dilution of Deucravacitinib (and comparator JAK inhibitors) in DMSO. The final DMSO concentration in the assay should be $\leq 0.1\%$.
- **Pre-incubation:** Aliquot whole blood into 96-well plates. Add the diluted compounds to the blood and pre-incubate for 1 hour at 37°C to allow for cell penetration.
- **Pathway-Specific Stimulation:**
 - **TYK2 Pathway:** Stimulate with a combination of IL-12 and IL-18.
 - **JAK1/3 Pathway:** Stimulate with IL-2.
 - **JAK2 Pathway:** Stimulate with Thrombopoietin (TPO).
- **Incubation:** Incubate the stimulated plates for a pre-determined time (e.g., 24 hours for cytokine production, 15-30 minutes for phosphorylation) at 37°C.
- **Endpoint Measurement:**
 - **TYK2 Endpoint:** Lyse the red blood cells. Use an ELISA or similar immunoassay to measure the concentration of Interferon-gamma (IFN- γ) in the plasma supernatant.
 - **JAK1/3 & JAK2 Endpoints:** Immediately after stimulation, fix the cells and permeabilize them. Use flow cytometry to measure the phosphorylation of STAT5 (for JAK1/3) in T-cells and STAT3 (for JAK2) in platelets using phospho-specific antibodies.
- **Data Analysis:** Plot the endpoint response against the logarithm of the inhibitor concentration. Use a four-parameter logistic regression model to calculate the IC₅₀ value for each pathway. Selectivity is determined by the ratio of IC₅₀ values (e.g., IC₅₀ JAK1 / IC₅₀ TYK2).



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Caption: Workflow for In Vitro Whole Blood Selectivity Assay.

Conclusion

Deucravacitinib (BMS-986165) is a highly differentiated therapeutic agent, defined by its novel allosteric mechanism of action that confers exceptional selectivity for TYK2. Its pharmacokinetic profile is well-suited for once-daily oral administration, demonstrating high bioavailability and predictable metabolism. The pharmacodynamics show potent and selective

on-target inhibition of TYK2-mediated pathways, which translates to robust clinical efficacy in immune-mediated diseases like psoriasis. This unique profile, which separates it from traditional JAK inhibitors, establishes Deucravacitinib as a significant advancement and a cornerstone of targeted oral therapy for immunological disorders.

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